

Chemical structure and properties of Quantacure QTX

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Compound of Interest

Compound Name: Quantacure qtx

Cat. No.: B034898

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An In-depth Technical Guide to Quantacure QTX

For Researchers, Scientists, and Drug Development Professionals

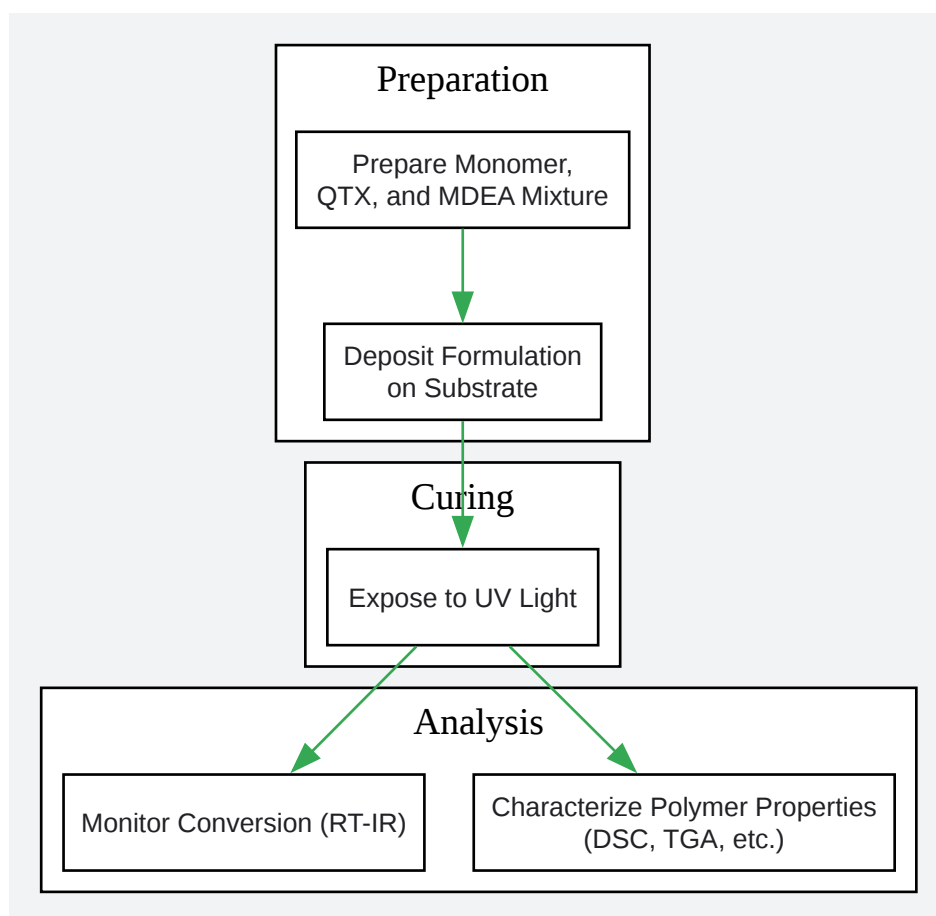
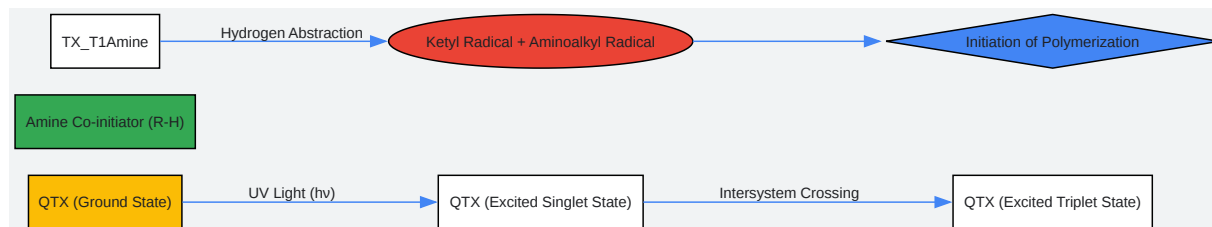
This technical guide provides a comprehensive overview of the chemical structure, properties, and photoinitiator activity of **Quantacure QTX**. The information is intended for researchers, scientists, and professionals in drug development and material science who are utilizing photopolymerization techniques.

Chemical Structure and Identification

Quantacure QTX is a salt of a thioxanthone derivative, which functions as a photoinitiator. Photoinitiators are compounds that, upon absorption of light, generate reactive species (free radicals or cations) that initiate polymerization.

Chemical Name: 3-((3,4-dimethyl-9-oxo-9H-thioxanthen-2-yl)oxy)-2-hydroxy-N,N,N-trimethylpropan-1-aminium chloride CAS Number: 103430-24-6 Molecular Formula: $C_{21}H_{26}ClNO_3S$ Molecular Weight: 407.95 g/mol

Chemical Structure:



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com